

# Application Notes and Protocols for Electron Cyclotron Resonance Heating (ECRH) in Heliotrons

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## Compound of Interest

Compound Name: *Heliotron*

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These application notes provide a comprehensive overview of the principles, experimental protocols, and applications of Electron Cyclotron Resonance Heating (ECRH) in **heliotron** devices. The content is intended to guide researchers in understanding and implementing ECRH for plasma heating, confinement studies, and magnetohydrodynamic (MHD) control.

## Introduction to ECRH in Heliotrons

Electron Cyclotron Resonance Heating (ECRH) is a key method for heating plasma in magnetic confinement devices like **heliotrons**. It utilizes high-frequency electromagnetic waves, typically in the microwave range, which are injected into the plasma. When the wave frequency matches the cyclotron frequency of electrons gyrating around the magnetic field lines, a resonance condition is met, leading to strong absorption of the wave energy by the electrons. This results in a significant increase in the electron temperature of the plasma.

**Heliotrons**, a type of stellarator, possess complex three-dimensional magnetic field structures. ECRH is particularly well-suited for these devices due to its ability to provide localized heating and current drive, which is crucial for controlling plasma profiles and instabilities.

## ECRH System Components and Parameters

An ECRH system is comprised of several key components that generate, transmit, and launch the high-power microwaves into the plasma. The primary components include a gyrotron, a transmission line, and a launching antenna.

Component	Description	Typical Parameters in Heliotrons
Gyrotron	A vacuum tube that generates high-power microwaves. The frequency is determined by the magnetic field strength of the device.	Frequency: 70 GHz, 77 GHz, 82.7 GHz, 154 GHz, 168 GHz. Power: 0.45 MW to 1.5 MW per gyrotron.[1][2][3][4]
Transmission Line	A system of corrugated waveguides that transport the microwaves from the gyrotron to the vacuum vessel with low power loss.	Diameter: 63.5 mm, 88.9 mm. [1][3]
Launching Antenna	A set of mirrors inside the vacuum vessel that direct and focus the microwave beam to the desired location within the plasma.	Quasi-optical mirror antennas are commonly used.[1]

## Key Applications and Experimental Data in Heliotrons

ECRH is a versatile tool with several critical applications in **heliotron** research, including plasma start-up, core plasma heating, and control of MHD instabilities.

### Plasma Start-up

ECRH is instrumental in the initial breakdown of the neutral gas and the formation of the initial plasma. This process is often referred to as ECRH-assisted plasma start-up.

Device	ECRH Frequency (Mode)	ECRH Power	Key Findings
Heliotron J	70 GHz (X2-mode)	-	The delay time for plasma start-up increases with the parallel refractive index ( $N_{\parallel}$ ). A pure X-mode polarization results in the minimum delay time. <a href="#">[5]</a>
Large Helical Device (LHD)	-	-	Third harmonic X-mode ECRH has been attempted for plasma breakdown but was not successful. <a href="#">[6]</a> <a href="#">[7]</a>
WEGA	-	9 kW (X2-mode)	Optimized start-up is achieved with maximum ECRH power, low neutral pressure ( $\sim 5 \times 10^{-5}$ mbar), and on-axis resonance. <a href="#">[8]</a>

## High-Temperature Plasma Generation

A primary application of ECRH is to heat the plasma electrons to very high temperatures, which is essential for fusion research.

Device	ECRH Frequency	Total Injection Power	Achieved Electron Temperature (T <sub>e</sub> )	Line-Averaged Electron Density (n <sub>e</sub> )
Large Helical Device (LHD)	77 GHz, 154 GHz, 84 GHz, 82.7 GHz	Up to 4.7 MW	> 10 keV	0.6 x 10 <sup>19</sup> m <sup>-3</sup> <a href="#">[9]</a>
Large Helical Device (LHD)	168 GHz	-	-	Efficient heating at densities > 1.0 x 10 <sup>20</sup> m <sup>-3</sup> <a href="#">[9]</a>
Large Helical Device (LHD)	77 GHz, 154 GHz	4.6 MW	13.5 keV	1 x 10 <sup>19</sup> m <sup>-3</sup> <a href="#">[10]</a>

## MHD Control

ECRH can be used to control various MHD instabilities by precisely depositing heat and driving currents at specific locations within the plasma. In both **Heliotron J** and the Large Helical Device (LHD), ECRH and Electron Cyclotron Current Drive (ECCD) have been shown to be effective in controlling energetic-particle-driven MHD modes.[\[11\]](#)[\[12\]](#) Both co-ECCD and counter-ECCD were found to be effective at stabilizing energetic particle modes.[\[11\]](#)

## Experimental Protocols

The following provides a generalized protocol for conducting an ECRH experiment in a **heliotron**. Specific parameters will vary depending on the device and the experimental goals.

### Protocol: ECRH-Assisted Plasma Start-up

Objective: To initiate a plasma discharge using ECRH.

Materials:

- **Heliotron** device
- ECRH system (gyrotron, transmission line, launcher)

- Gas injection system
- Plasma diagnostic systems (e.g., interferometry for density measurement)

Procedure:

- Pre-fill Gas: Introduce the working gas (e.g., Helium or Hydrogen) into the vacuum vessel to a predetermined pressure.
- Set Magnetic Field: Establish the desired magnetic field configuration in the **heliotron**.
- Configure ECRH System:
  - Set the gyrotron frequency and power level.
  - Adjust the launching antenna to direct the microwave beam to the desired resonance location (typically on-axis for start-up).
- Initiate ECRH Pulse: Trigger the gyrotron to inject the microwave power into the vacuum vessel.
- Monitor Plasma Formation: Use diagnostics to monitor the breakdown of the gas and the rise in plasma density.
- Data Acquisition: Record the time delay to breakdown, the evolution of plasma density, and other relevant parameters.
- Parameter Scans: Repeat the procedure while varying parameters such as ECRH power, gas pressure, and magnetic field configuration to optimize the start-up process.<sup>[6][7]</sup>

## Protocol: High-Density Plasma Heating

Objective: To heat a pre-existing plasma to high electron temperatures using ECRH.

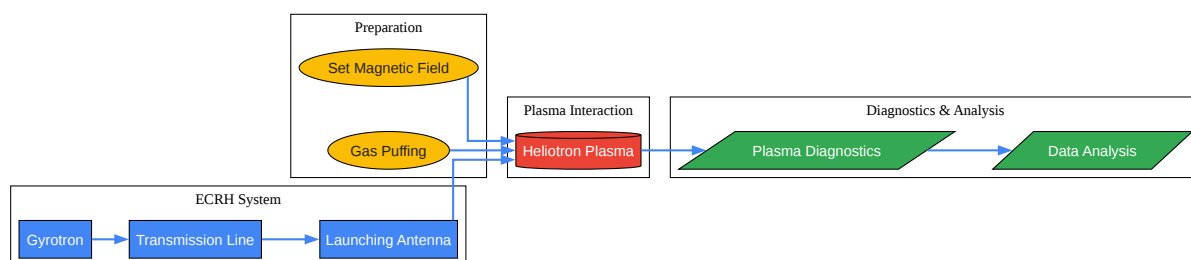
Procedure:

- Plasma Formation: Create an initial plasma using a suitable method (e.g., ECRH start-up or other means).

- Target Density: Use gas puffing to achieve the target plasma density.
- ECRH Injection:
  - Inject high-power ECRH into the core of the plasma. The polarization of the injected waves may need to be optimized for efficient heating.[\[13\]](#)[\[14\]](#)
  - The launching angle and position should be set to ensure the waves are absorbed in the desired region.
- Temperature and Density Profile Measurement: Utilize diagnostics such as Thomson scattering and electron cyclotron emission (ECE) to measure the electron temperature and density profiles.
- Confinement Analysis: Analyze the plasma profiles to study energy confinement and transport properties.
- Steady-State Operation: For long-pulse experiments, ensure all systems are capable of continuous operation. The LHD has demonstrated discharges sustained for over 750 seconds using continuous wave ECRH.[\[9\]](#)

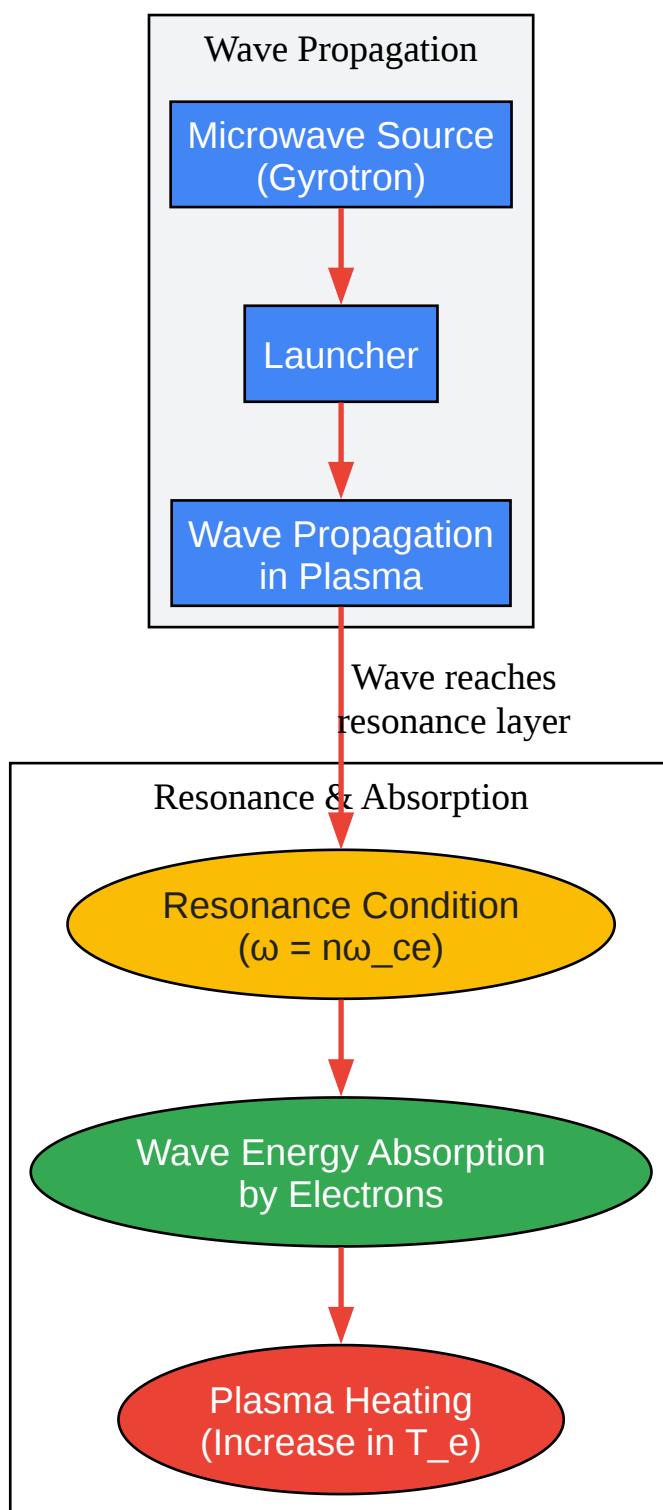
## Visualizations

The following diagrams illustrate key aspects of ECRH in **heliotrons**.



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Caption: Experimental workflow for an ECRH experiment in a **heliotron** device.



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Caption: Physical principle of electron cyclotron resonance heating.



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## References

- 1. [epj-conferences.org](http://epj-conferences.org) [[epj-conferences.org](http://epj-conferences.org)]
- 2. [www-internal.psfc.mit.edu](http://www-internal.psfc.mit.edu) [[www-internal.psfc.mit.edu](http://www-internal.psfc.mit.edu)]
- 3. [jspf.or.jp](http://jspf.or.jp) [[jspf.or.jp](http://jspf.or.jp)]
- 4. [pubs.aip.org](http://pubs.aip.org) [[pubs.aip.org](http://pubs.aip.org)]
- 5. [epj-conferences.org](http://epj-conferences.org) [[epj-conferences.org](http://epj-conferences.org)]
- 6. Experimental characterization of plasma start-up using ECRH in preparation of W7-X operation | EPJ Web of Conferences [[epj-conferences.org](http://epj-conferences.org)]
- 7. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 8. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 9. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 10. [pubs.aip.org](http://pubs.aip.org) [[pubs.aip.org](http://pubs.aip.org)]
- 11. [epj-conferences.org](http://epj-conferences.org) [[epj-conferences.org](http://epj-conferences.org)]
- 12. [conferences.iaea.org](http://conferences.iaea.org) [[conferences.iaea.org](http://conferences.iaea.org)]
- 13. [infoscience.epfl.ch](http://infoscience.epfl.ch) [[infoscience.epfl.ch](http://infoscience.epfl.ch)]
- 14. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
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